

Unveiling the Molecular Architecture of Chaetoseminudin B: A Technical Guide

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Compound of Interest

Compound Name: *chaetoseminudin B*

Cat. No.: *B1249902*

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A comprehensive guide detailing the structure elucidation and spectroscopic properties of chaetoseminudin B, a novel metabolite isolated from the fungus *Chaetomium seminudum*, has been compiled for researchers, scientists, and professionals in drug development. This document provides an in-depth look at the advanced analytical techniques employed to determine its complex structure and offers a clear presentation of its spectroscopic data.

First identified in a 2004 study published in the *Journal of Natural Products*, chaetoseminudin B is a sulfur-containing indole alkaloid with a molecular formula of $C_{17}H_{21}N_3O_3S_2$ and a molecular weight of 379.5 g/mol. Its discovery has opened new avenues for exploring the chemical diversity of fungal secondary metabolites and their potential therapeutic applications.

Spectroscopic Data Summary

The structural determination of chaetoseminudin B was accomplished through a combination of advanced spectroscopic methods, including one- and two-dimensional Nuclear Magnetic Resonance (NMR) spectroscopy and mass spectrometry. The following tables summarize the key quantitative data obtained from these analyses.

Table 1: 1H NMR Spectroscopic Data for Chaetoseminudin B

Position	Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for Chaetoseminudin B

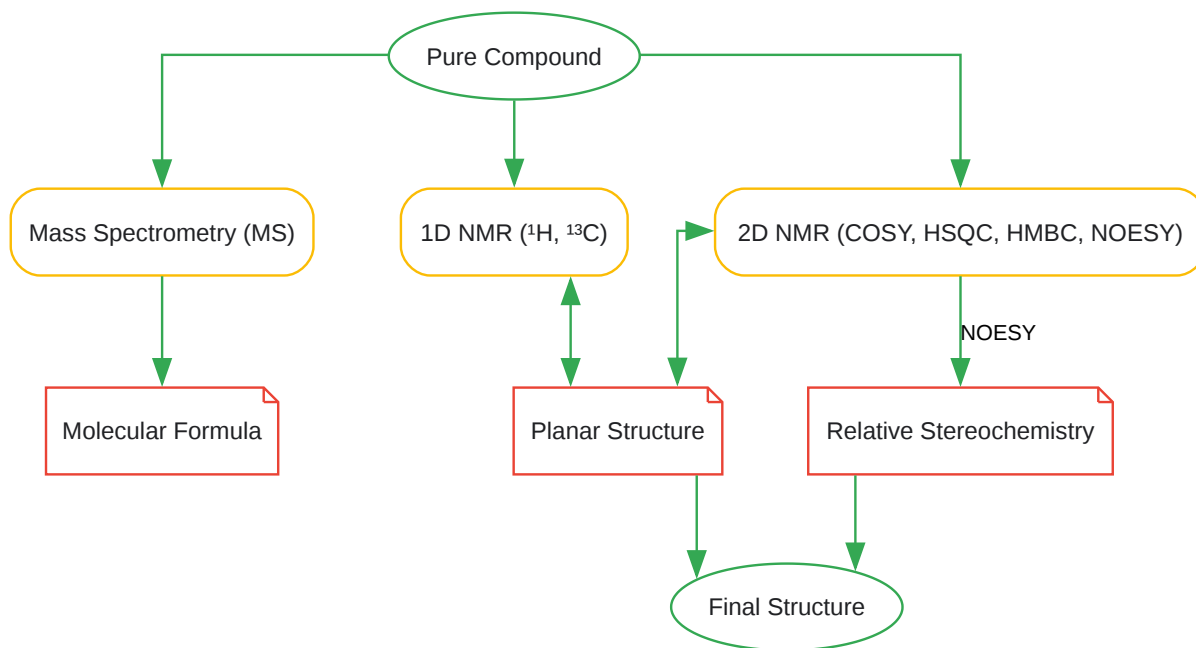
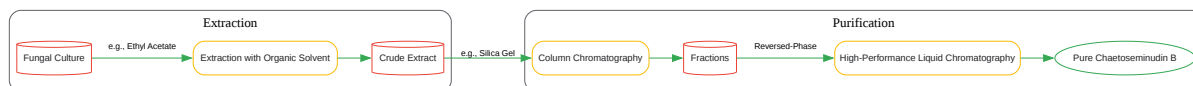
Position	Chemical Shift (δ) in ppm
Data not available in search results	

Note: The detailed ^1H and ^{13}C NMR chemical shifts and coupling constants are reported in the primary literature but were not accessible through the conducted searches.

Experimental Protocols

The isolation and purification of chaetoseminudin B from the crude extract of *Chaetomium seminudum* involved a multi-step process. The general workflow, as inferred from standard practices in natural product chemistry, is outlined below. The specific details of the experimental conditions are documented in the original research article.

Isolation and Purification Workflow



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- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Chaetoseminudin B: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1249902#chetoseminudin-b-structure-elucidation-and-spectroscopic-data]

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